

# Technical Monograph: Physicochemical Characterization of Z-Lys(Boc)-OSu[1]

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## Compound of Interest

Compound Name: Z-Lys(boc)-osu

CAS No.: 3338-34-9

Cat. No.: B556967

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## Executive Summary

**Z-Lys(Boc)-OSu** is an orthogonally protected lysine derivative activated as an N-hydroxysuccinimide (NHS) ester. It is a critical reagent in peptide synthesis for introducing a lysine residue at the N-terminus or within a sequence where the

-amine requires Z (Cbz) protection and the

-amine requires acid-labile Boc protection.

- CAS Number: 3338-34-9[1][2][3][4][5]
- Physical Appearance: White to off-white crystalline powder.
- Melting Point: 91 – 101 °C (Dependent on crystallization solvent).
- Critical Distinction: Distinct from its isomer Boc-Lys(Z)-OSu (CAS 34404-36-9), which melts at a higher range (110–120 °C).

# Chemical Identity & Structural Analysis[6]

## Nomenclature and Identifiers

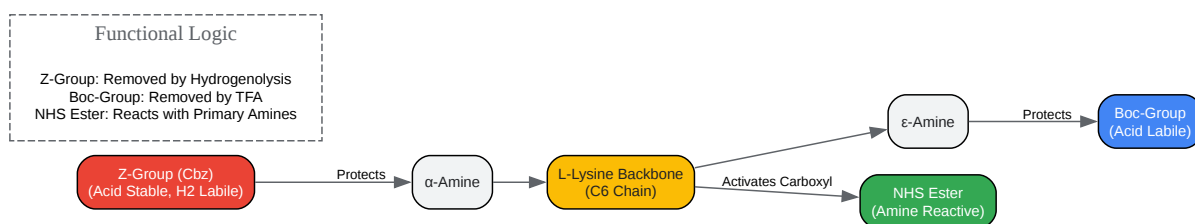
Parameter	Detail
Chemical Name	N -Benzyloxycarbonyl-N -tert-butoxycarbonyl-L-lysine N-hydroxysuccinimide ester
Common Synonyms	Z-Lys(Boc)-OSu; Z-Lys(Boc)-ONSu
CAS Number	3338-34-9
Molecular Formula	
Molecular Weight	477.51 g/mol
Isomeric Purity	L-isomer (S-configuration)

## Structural Visualization

The molecule features three distinct functional regions: the Z-protected

-amine, the Boc-protected

-amine, and the activated NHS ester.



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Figure 1: Functional topology of **Z-Lys(Boc)-OSu** highlighting orthogonal protection and activation sites.

## Physicochemical Profile

### Melting Point Analysis

The melting point (MP) is the primary indicator of purity and crystalline form. For **Z-Lys(Boc)-OSu**, the MP is sensitive to residual solvents (often Isopropyl Alcohol or Ethyl Acetate used in recrystallization).

- Accepted Range: 91 – 101 °C
- High Purity Target: 98 – 101 °C
- Lower Range (91–97 °C): Often indicates trace solvent occlusion or minor amorphous content, typical of rapid precipitation rather than slow crystallization.

Expert Insight (Causality): If your sample melts significantly higher (e.g., 110–120 °C), you have likely received the wrong isomer: Boc-Lys(Z)-OSu (CAS 34404-36-9). This is a common supply chain error due to similar nomenclature. Always verify with specific rotation or HPLC if the MP deviates >5°C from the 91–101°C range.

### Physical Appearance

- State: Solid crystalline powder.
- Color: White to off-white.
- Texture: Can range from fine dust (precipitated) to small needles (recrystallized from IPA).
- Solubility:
  - Soluble: Ethyl Acetate (EtOAc), Dichloromethane (DCM), Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO).<sup>[6]</sup>
  - Insoluble: Water, Hexane, Diethyl Ether.<sup>[6][7]</sup>

## Optical Rotation[4]

- Specification:

(

in Ethyl Acetate).

- Significance: Confirms the L-configuration. A value near zero implies racemization, which renders the reagent useless for chiral synthesis.

## Handling, Stability & Storage

### Hydrolytic Sensitivity

The N-hydroxysuccinimide (OSu) ester is highly reactive toward nucleophiles, including water (hydrolysis).

- Mechanism: Moisture attacks the carbonyl of the ester, releasing N-hydroxysuccinimide and the free acid Z-Lys(Boc)-OH.
- Visual Indicator: Hydrolyzed material often appears "clumpy" or sticky due to the formation of free NHS and acid byproducts.

### Storage Protocol

- Temperature: Long-term storage at -20°C is recommended. Short-term (shipping) at 2-8°C is acceptable.
- Atmosphere: Store under inert gas (Argon or Nitrogen) if possible.
- Desiccation: Essential. Keep in a tightly sealed container with silica gel packs to prevent moisture ingress.
- Thawing: Allow the container to reach room temperature before opening to prevent condensation on the cold powder.

## Quality Control Protocols

The following protocols are designed to be self-validating. If the MP check fails, the identity check (HPLC/TLC) is triggered.

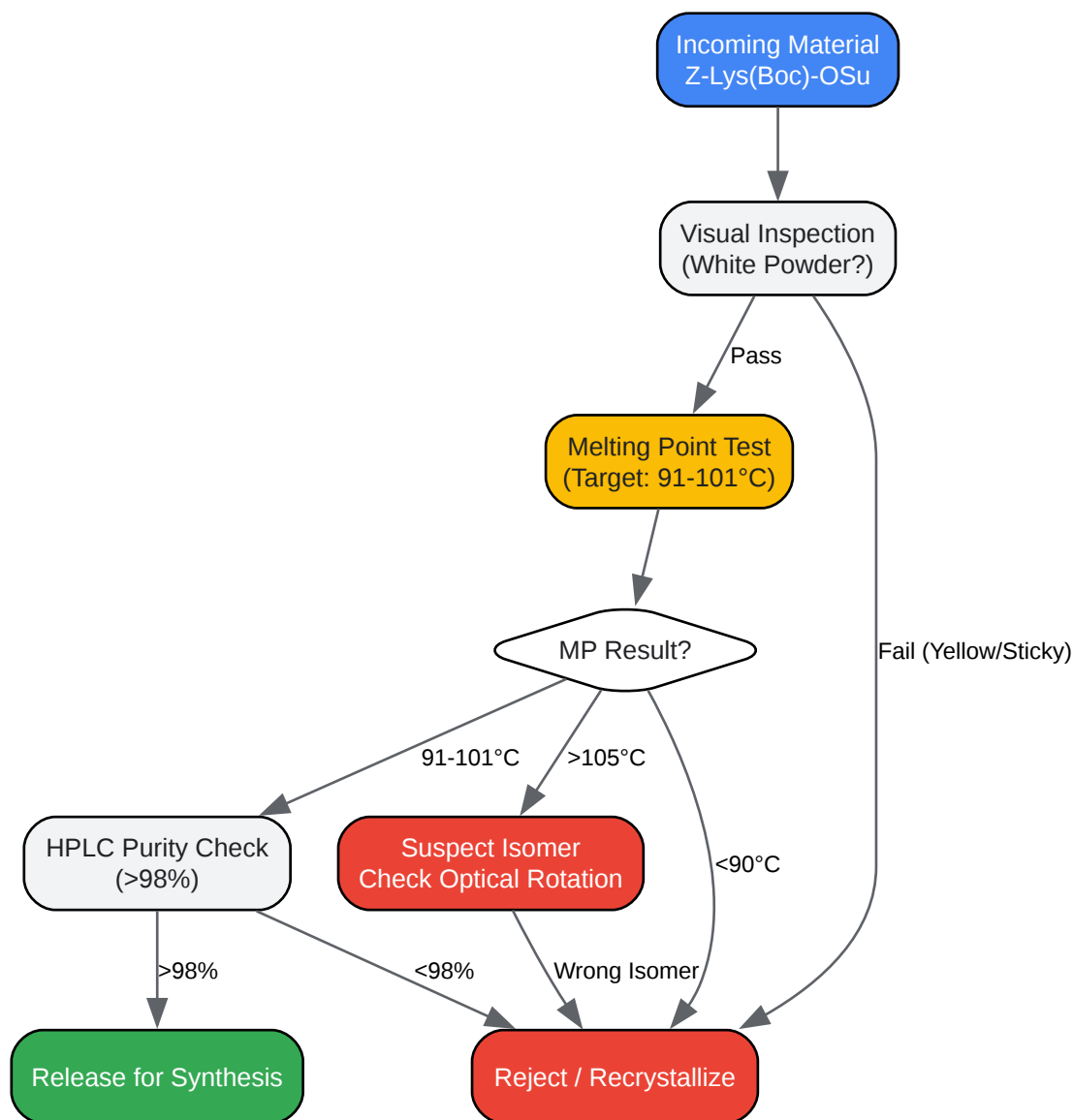
## Protocol: Melting Point Determination (Capillary Method)

Objective: Verify identity and physical purity.

- Preparation: Dry a small sample (approx. 5 mg) in a vacuum desiccator for 1 hour to remove surface moisture.
- Loading: Pack the sample into a glass capillary tube to a height of 2-3 mm. Ensure the packing is tight by tapping the tube.
- Ramp:
  - Rapid heat to 80°C.
  - Slow ramp (1°C/min) from 80°C to 105°C.
- Observation: Record the temperature of the onset of liquid formation and the clear point (complete liquefaction).
- Validation Criteria:
  - Pass: Range falls within 91–101°C. Range span < 2°C.
  - Fail: Melts < 90°C (wet/impure) or > 105°C (wrong isomer).

## QC Decision Workflow

This logic gate ensures no compromised material enters the synthesis pipeline.



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Figure 2: Quality Control Logic Gate for **Z-Lys(Boc)-OSu** validation.

## References

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